

(6R)-ML753286 selectivity profile

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (6R)-ML753286

Cat. No.: B15571285

[Get Quote](#)

An In-Depth Technical Guide to the Selectivity Profile of **(6R)-ML753286**

Introduction

(6R)-ML753286 is a potent and selective inhibitor of the Breast Cancer Resistance Protein (BCRP/ABCG2), an ATP-binding cassette (ABC) transporter. BCRP plays a critical role in multidrug resistance in cancer by actively effluxing a wide range of chemotherapeutic agents from cancer cells. It is also involved in the disposition of various drugs and xenobiotics, making it a significant target in drug development to overcome resistance and modulate pharmacokinetics. As an analog of Ko143, ML753286 has been developed to offer a favorable preclinical profile. This guide provides a comprehensive overview of the selectivity of **(6R)-ML753286**, presenting available quantitative data, detailing relevant experimental protocols, and visualizing key concepts and workflows.

Selectivity Profile of ML753286

(6R)-ML753286 is characterized by its high selectivity for BCRP. In vitro studies have demonstrated that its (S)-enantiomer potently inhibits the BCRP efflux transporter. Crucially, ML753286 shows a lack of inhibitory activity against other clinically important transporters and metabolic enzymes, including P-glycoprotein (P-gp), organic anion-transporting polypeptides

(OATPs), and major cytochrome P450s (CYPs)[1]. This high degree of selectivity is a desirable characteristic, minimizing the potential for off-target effects and complex drug-drug interactions.

While specific quantitative inhibition data (IC50/Ki values) for ML753286 against these off-targets are not extensively reported in publicly available literature, the qualitative statements of its selectivity are consistent.

Quantitative Data Summary

The following table summarizes the available quantitative and qualitative data for the selectivity profile of ML753286. For context, a summary of the parent compound, Ko143, is also provided, which demonstrates the high selectivity typical for this class of inhibitors.

Table 1: Selectivity Profile of ML753286

Target	Species	IC50 / Activity	Assay Type
BCRP (ABCG2)	Human	0.6 μ M ((S)-enantiomer)[1]	BCRP Efflux Transport Assay
P-glycoprotein (P-gp/ABCB1)	Not Specified	No significant inhibition reported[1]	Not Specified
Organic Anion-Transporting Polypeptide (OATP)	Not Specified	No significant inhibition reported[1]	Not Specified
Major Cytochrome P450s (CYPs)	Not Specified	No significant inhibition reported[1]	Not Specified

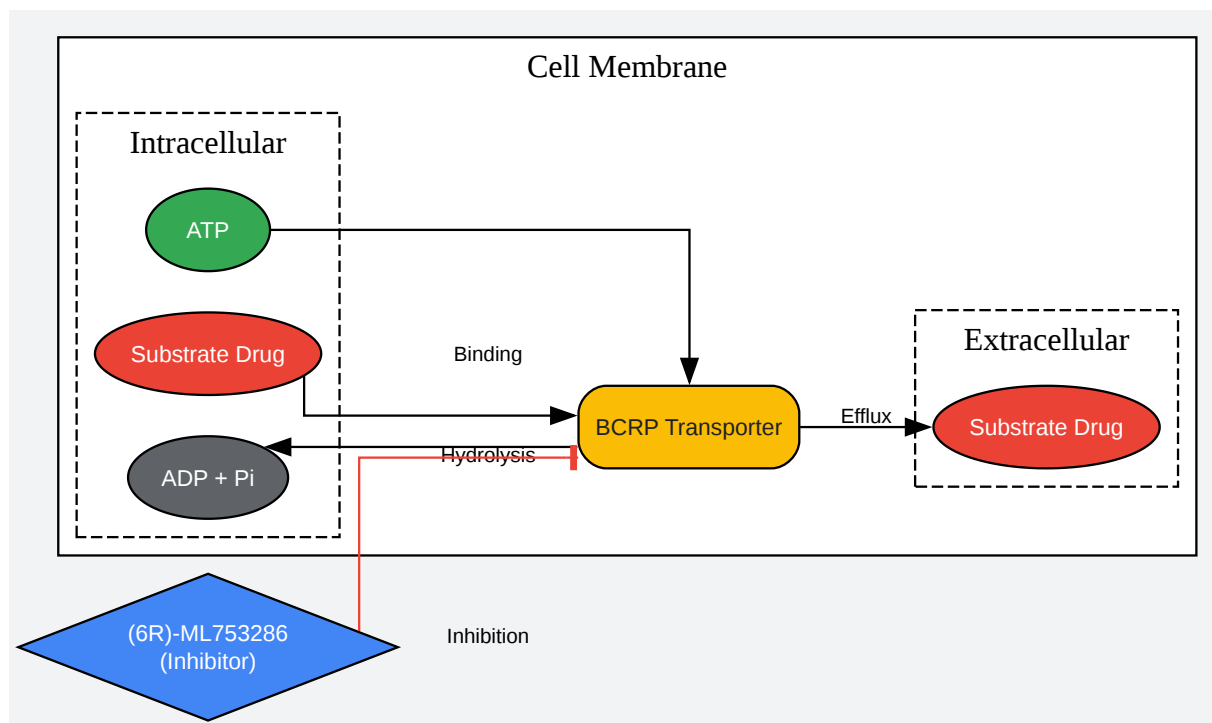
Table 2: Selectivity Profile of Ko143 (Parent Compound)

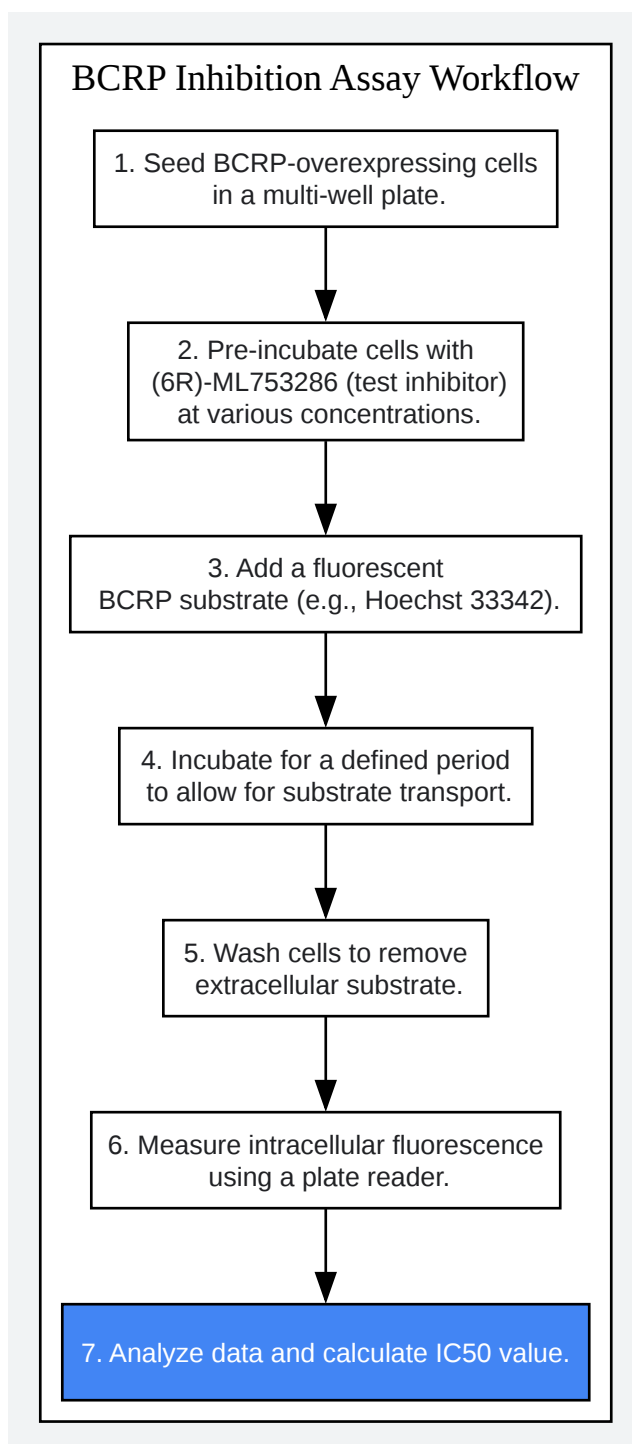
Target	Species	IC50 / EC90	Selectivity vs. BCRP
BCRP (ABCG2)	Human/Mouse	EC90 = 26 nM	-
P-glycoprotein (P-gp/ABCB1)	Not Specified	>200-fold lower potency	>200-fold
Multidrug Resistance-Associated Protein 1 (MRP1/ABCC1)	Not Specified	>200-fold lower potency	>200-fold

Signaling Pathways and Experimental Workflows

BCRP Efflux Mechanism and Inhibition

BCRP is a transmembrane protein that utilizes the energy from ATP hydrolysis to export substrate drugs out of the cell, thereby reducing their intracellular concentration and efficacy. ML753286 acts as an inhibitor of this process, blocking the transporter and allowing the substrate drug to accumulate within the cell.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. ML753286 \(\(S\)-ML753286\) | BCRP inhibitor | Probechem Biochemicals \[probechem.com\]](#)
- To cite this document: BenchChem. [(6R)-ML753286 selectivity profile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15571285/docs#6r-ml753286-selectivity-profile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

